

Application Notes and Protocols for L-Arabitol Synthesis Using Immobilized Enzyme Technology

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Compound of Interest

Compound Name: *L-Arabitol*

Cat. No.: *B046117*

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These application notes provide a comprehensive overview and detailed protocols for the synthesis of **L-Arabitol** utilizing immobilized enzyme technology. The focus is on both whole-cell and purified enzyme immobilization strategies, offering flexibility for various research and development applications.

Introduction

L-Arabitol, a five-carbon sugar alcohol, is a valuable chiral building block in the synthesis of various pharmaceuticals and a potential low-calorie sweetener. Biotechnological production of **L-Arabitol** offers a green and sustainable alternative to chemical synthesis routes. Immobilized enzyme technology further enhances the economic viability and efficiency of this bioconversion by enabling enzyme reuse, improving stability, and simplifying downstream processing. This document outlines the key methodologies and data for establishing an **L-Arabitol** production platform.

Data Summary

The following tables summarize key quantitative data from studies on **L-Arabitol** production using immobilized biocatalysts.

Table 1: **L-Arabitol** Production using Immobilized Whole Cells

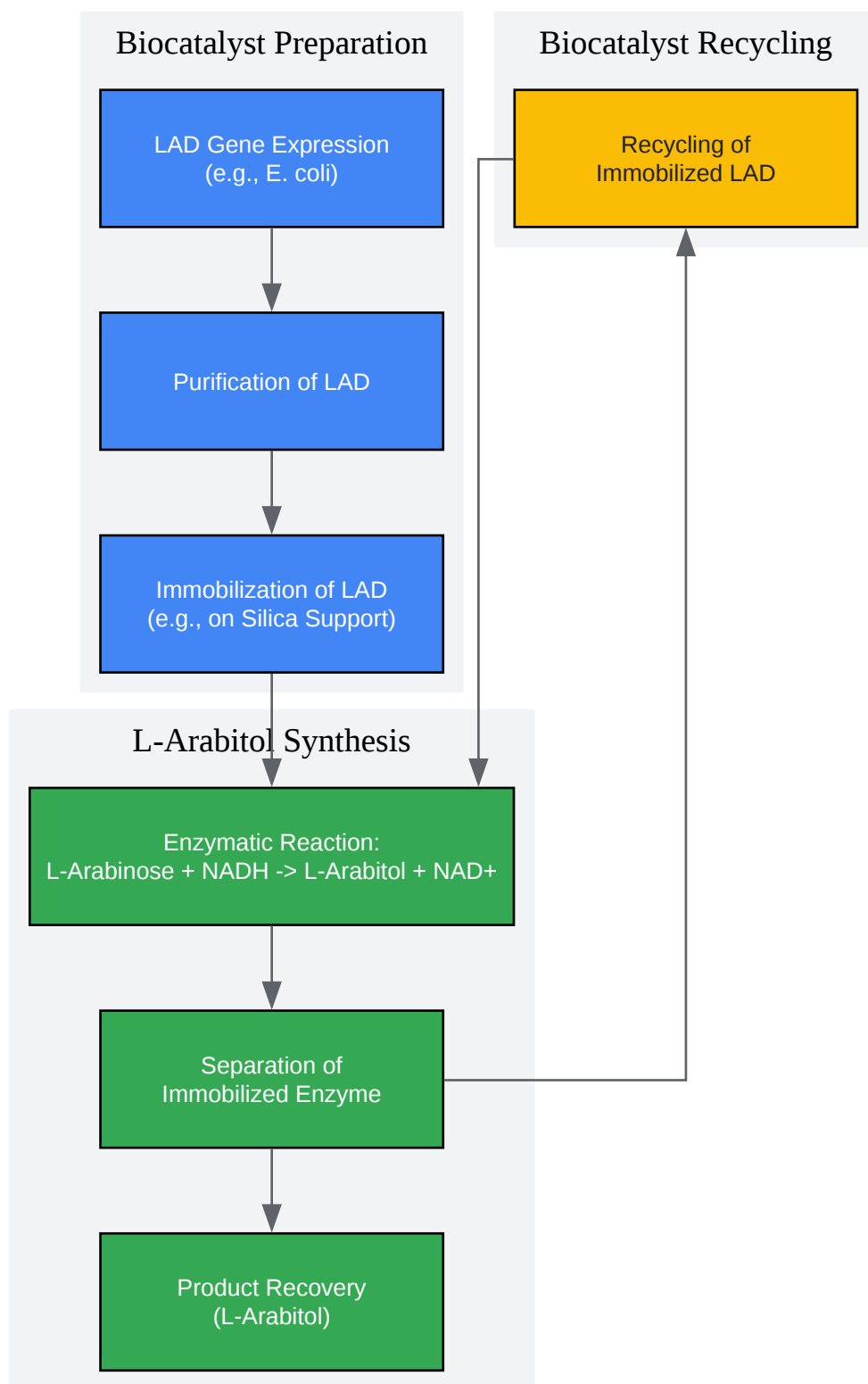
Microorganism	Immobilization Matrix	Substrate	L-Arabitol Titer (g/L)	Yield (g/g)	Volumetric Productivity (mg/L/h)	Reference
Wickerhamomyces anomalus WC 1501	Calcium Alginate Beads	Glycerol	31.2	0.38	186	[1] [2]
Wickerhamomyces anomalus WC 1501 (Airlift Bioreactor)	Calcium Alginate Beads	Glycerol	38.1	0.42	227	[1] [2]
Wickerhamomyces anomalus WC 1501 (Fed-batch)	Calcium Alginate Beads	Glycerol	117	0.41	234	[1]
Candida entomaeae NRRL Y-7785	Not Specified (Free Cells)	L-Arabinose	-	0.70	-	
Pichia guilliermondii NRRL Y-2075	Not Specified (Free Cells)	L-Arabinose	-	0.70	-	
Meyerozyma caribbica 5XY2	Not Specified (Free Cells)	L-Arabinose	30.3	0.61	-	[3]

Table 2: Kinetic Parameters of **L-Arabitol** Dehydrogenase (LAD)

Enzyme Source	Substrate	Km (mM)	Optimal pH	Optimal Temperature (°C)	Cofactor	Reference
Meyerozyma caribbica 5XY2	L-Arabitol	31.1	9.5	40	NAD+	[3]
Trichoderma reesei (recombinant)	L-Arabitol	~40	-	-	NAD+	[4]
Penicillium chrysogenum	L-Arabitol	-	9.4	40-50	NAD+	[1]
Aspergillus niger	L-Arabitol	-	9.4	40-50	NAD+	[1]
Trichoderma longibrachiatum	L-Arabitol	-	9.4	55-65	NAD+	[1]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key pathways and workflows involved in **L-Arabitol** synthesis.



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